

# Fenspiride-d5: A Technical Overview for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Fenspiride-d5*

Cat. No.: *B3025718*

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For researchers and professionals in drug development, **Fenspiride-d5** serves as a critical analytical tool. This isotopically labeled version of Fenspiride is primarily utilized as an internal standard for the precise quantification of the active drug in biological matrices through mass spectrometry techniques.

Fenspiride itself is recognized for its dual-action as a bronchodilator and for its anti-inflammatory properties.[1] The deuterated form, **Fenspiride-d5**, is indispensable for pharmacokinetic and metabolic studies, ensuring accuracy and reproducibility in experimental results.

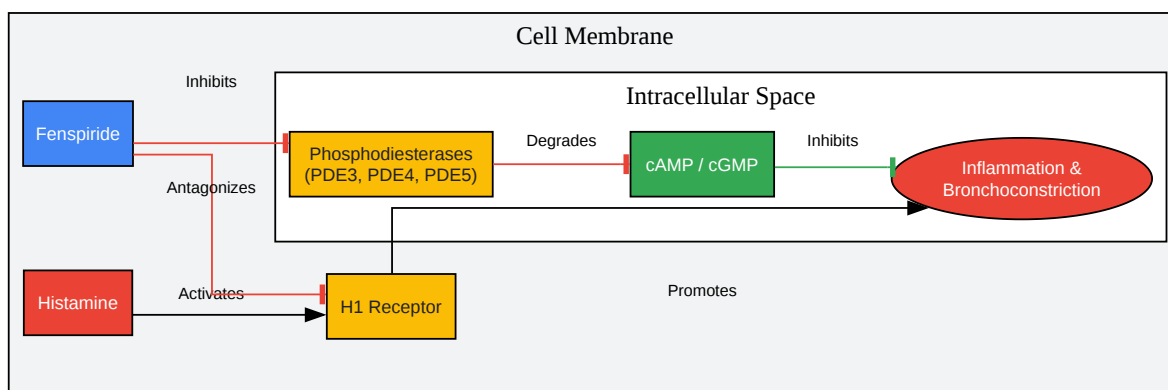
## Core Physicochemical Data

The fundamental properties of **Fenspiride-d5** and its hydrochloride salt are summarized below. These values are essential for method development and experimental design.

Identifier	Fenspiride-d5	Fenspiride-d5 Hydrochloride
CAS Number	1246911-67-0[2][3]	1246815-28-0[4][5]
Molecular Formula	C15H15D5N2O2[2][3]	C15H16D5ClN2O2[1][4]
Molecular Weight	265.36 g/mol [3]	301.82 g/mol [1][4]

## Mechanism of Action: A Simplified Signaling Pathway

Fenspiride exerts its therapeutic effects through multiple pathways. It is known to be an antagonist of the H1 histamine receptor and also demonstrates anti-inflammatory activity.<sup>[1][2][4]</sup> A notable mechanism is the inhibition of phosphodiesterase (PDE) enzymes, including PDE3, PDE4, and PDE5.<sup>[2]</sup> This inhibition leads to an increase in cyclic adenosine monophosphate (cAMP) and cyclic guanosine monophosphate (cGMP), which are key mediators in inflammatory and bronchoconstrictor responses.

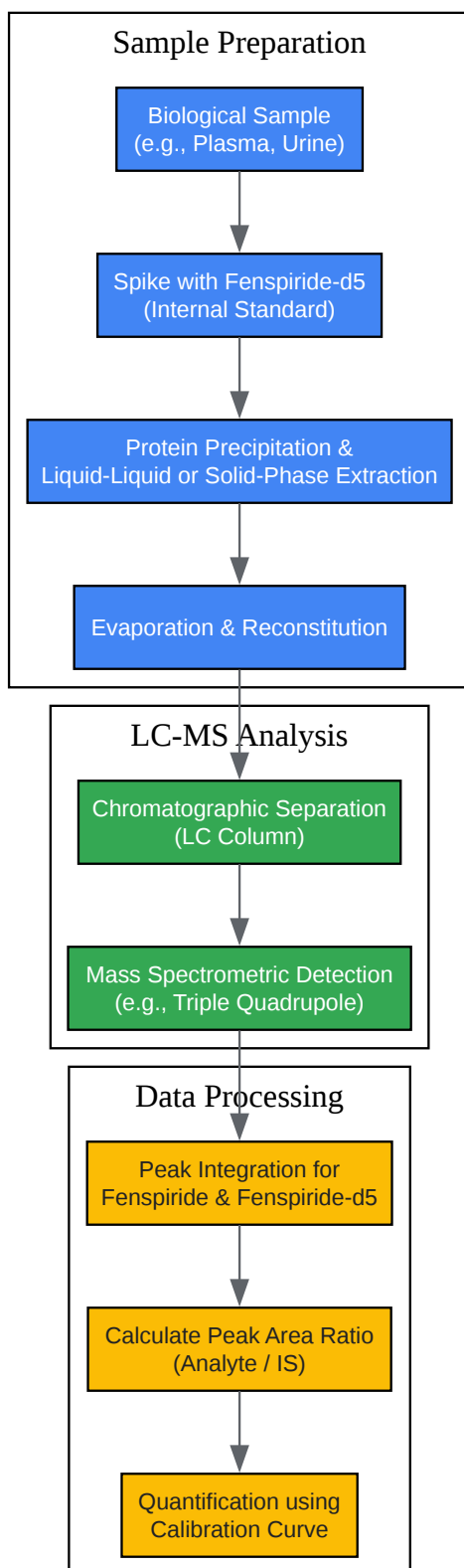


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Simplified signaling pathway of Fenspiride.

## Experimental Protocol: Bioanalytical Quantification Workflow

**Fenspiride-d5** is ideally suited as an internal standard in bioanalytical methods, such as liquid chromatography-mass spectrometry (LC-MS), for the quantification of Fenspiride in biological samples. A typical experimental workflow is outlined below.



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Workflow for Fenspiride quantification using **Fenspiride-d5**.

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- To cite this document: BenchChem. [Fenspiride-d5: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3025718#fenspiride-d5-cas-number-and-molecular-weight]

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Address: 3281 E Guasti Rd

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